

A Technical Guide to the Physical Properties of Dodecyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dodecyl acetate

Cat. No.: B107313

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodecyl acetate (also known as lauryl acetate) is the ester of dodecanol and acetic acid.[1] It is a colorless liquid recognized for its characteristic fruity, floral, and waxy odor.[1] This compound is utilized as a fragrance ingredient in perfumes, cosmetics, and detergents, and also finds application as a flavoring agent.[2][3] This guide provides an in-depth overview of the core physical properties of **dodecyl acetate**, complete with experimental methodologies for their determination.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **dodecyl acetate** is presented below. These values represent a compilation from various sources and may exhibit slight variations depending on the experimental conditions and purity of the sample.

Property	Value	Units	Conditions	Source(s)
Molecular Formula	C ₁₄ H ₂₈ O ₂	-	-	[1]
Molecular Weight	228.37	g/mol	-	[1]
Appearance	Colorless liquid	-	Ambient	[1][4]
Odor	Fruity, waxy, citrus-rose	-	-	[1]
Density	0.860 - 0.865	g/mL	at 25 °C	[1][5]
	0.8652	g/cm ³	at 22 °C	[4]
Boiling Point	150	°C	at 15 mmHg	[1][5][6]
	180	°C	at 40 mmHg	[4]
	265	°C	at 760 mmHg	[4]
Melting Point	0.7 - 2.0	°C	at 760 mmHg	[1][4][6]
Refractive Index	1.426 - 1.436	nD	at 20 °C	[1][6]
	1.432	nD	at 20 °C	[5]
	1.4439	nD	at 20 °C	[4]
Solubility	Insoluble	in Water	-	[2][7]
Soluble	in most organic solvents	-	[1][4]	
	1 mL in 4 mL	of 80% ethanol	-	[1]
Vapor Pressure	0.000468	mmHg	-	[1]
	0.009	mmHg	at 25 °C (est.)	[6]
	0.13	Pa	-	[4]
Flash Point	> 110	°C	(Closed Cup)	[6]
	113	°C	(Closed Cup)	[4][5]

Log P (o/w)	5.6 - 6.1	-	(est.)	[1] [4] [6]
-------------	-----------	---	--------	---

Experimental Protocols

Detailed methodologies for the determination of key physical properties of **dodecyl acetate** are outlined below.

Determination of Density by Pycnometry

The density of a liquid can be accurately determined using a pycnometer or a specific gravity bottle.

Methodology:

- **Cleaning and Calibration:** Thoroughly clean a pycnometer of known volume with a suitable solvent and dry it completely. Record the mass of the empty, dry pycnometer.
- **Filling with Reference Liquid:** Fill the pycnometer with a reference liquid of known density, typically distilled water, ensuring no air bubbles are trapped. Place the pycnometer in a constant temperature bath (e.g., 25 °C) until it reaches thermal equilibrium.
- **Mass of Reference Liquid:** Adjust the volume of the reference liquid to the calibration mark on the pycnometer, wipe the outside dry, and record its mass.
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with **dodecyl acetate**, and repeat the process of thermal equilibration and mass measurement.
- **Calculation:** The density of **dodecyl acetate** is calculated using the following formula:
$$\text{Density_sample} = (\text{Mass_sample} / \text{Mass_reference}) * \text{Density_reference}$$

Determination of Boiling Point by Ebulliometry

The boiling point of **dodecyl acetate** can be determined using a Thiele tube or a distillation apparatus. The Thiele tube method is suitable for small sample volumes.

Methodology (Thiele Tube):

- **Sample Preparation:** Place a small amount (a few milliliters) of **dodecyl acetate** into a small test tube.
- **Capillary Tube Insertion:** Invert a sealed-end capillary tube and place it inside the test tube containing the sample.
- **Apparatus Setup:** Attach the test tube to a thermometer and place the assembly in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** Gently heat the arm of the Thiele tube. As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube.
- **Observation:** Continue heating until a continuous stream of bubbles is observed. Then, remove the heat source and allow the apparatus to cool.
- **Boiling Point Determination:** The boiling point is the temperature at which the liquid just begins to enter the capillary tube. Record the atmospheric pressure at the time of the measurement.

Determination of Refractive Index using an Abbe Refractometer

The refractive index, a measure of how light propagates through a substance, is a characteristic property.

Methodology:

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** Place a few drops of **dodecyl acetate** onto the clean, dry prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to reach the desired temperature (e.g., 20 °C) by circulating water from a water bath.

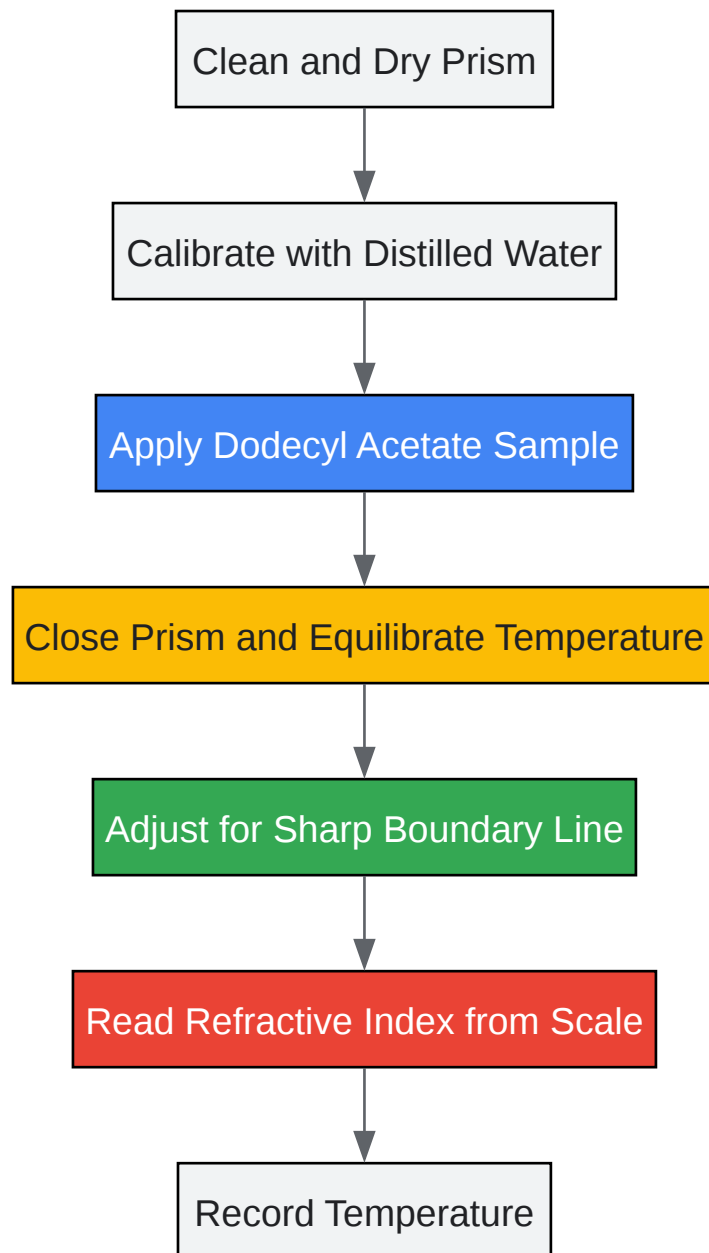
- Reading: Look through the eyepiece and adjust the controls until the boundary line between the light and dark fields is sharp and centered on the crosshairs. Read the refractive index from the instrument's scale.

Visualizations

Experimental Workflow for Refractive Index Measurement

The following diagram illustrates the general workflow for determining the refractive index of a liquid sample like **dodecyl acetate** using an Abbe refractometer.

Workflow for Refractive Index Measurement



[Click to download full resolution via product page](#)

Caption: Workflow for Refractive Index Measurement.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Abbe's Refractometer (Procedure) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 2. wjec.co.uk [wjec.co.uk]
- 3. uomus.edu.iq [uomus.edu.iq]
- 4. en.eeworld.com.cn [en.eeworld.com.cn]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 7. store.astm.org [store.astm.org]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Dodecyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107313#dodecyl-acetate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com